

In-Depth Technical Guide to the Safety and Handling of Copper(II) Acetylacetonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Copper(II) acetylacetonate

Cat. No.: B075927

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Copper(II) acetylacetonate** ($\text{Cu}(\text{acac})_2$), a coordination complex with the formula $\text{Cu}(\text{C}_5\text{H}_7\text{O}_2)_2$. It is imperative for all personnel handling this chemical to be thoroughly familiar with its potential hazards and the necessary precautions to ensure a safe working environment.

Hazard Identification and Classification

Copper(II) acetylacetonate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[1][2][3][4]}

GHS Classification:^{[1][2][3][4]}

- Skin Irritation: Category 2 (Causes skin irritation)^{[1][2][4]}
- Eye Irritation: Category 2A (Causes serious eye irritation)^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)^{[1][2]}

Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}

- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Toxicological Data

Acute toxicity data for **Copper(II) acetylacetonate** is limited. While oral and inhalation toxicity data for rats are not readily available in the provided search results, some parenteral toxicity data in mice have been reported.

| Parameter | Value | Species | Route | Reference |
|-------------------|--------------------|---------|-----------------|-----------|
| LD50 | 19 mg/kg | Mouse | Intraperitoneal | [5][6] |
| LD50 | 10 mg/kg | Mouse | Intravenous | [5][6] |
| LD50 (Oral) | Data not available | Rat | Oral | [6] |
| LC50 (Inhalation) | Data not available | - | Inhalation | [6] |

Symptoms of systemic copper poisoning may include capillary damage, headache, cold sweat, weak pulse, and damage to the kidneys and liver.[1] Chronic exposure can lead to conditions similar to Wilson's disease, with copper accumulation in various organs.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Copper(II) acetylacetonate** is provided below.

| Property | Value | Reference |
|---------------------|--|-----------|
| Appearance | Blue to violet powder | [7] |
| Molecular Formula | C ₁₀ H ₁₄ CuO ₄ | [2] |
| Molecular Weight | 261.76 g/mol | [7] |
| Melting Point | 284-288 °C (decomposes) | [2][7] |
| Boiling Point | 160 °C at 13 hPa | [7] |
| Solubility in Water | 0.2 g/L | [7] |
| Bulk Density | 200-400 kg/m ³ | [7] |

Experimental Protocols for Hazard Assessment

The hazard classifications for **Copper(II) acetylacetonate** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro test evaluates the potential of a substance to cause skin irritation by assessing its effect on a reconstructed human epidermis model.

Methodology:

- **Tissue Preparation:** A three-dimensional reconstructed human epidermis model is equilibrated in a culture medium.
- **Test Substance Application:** A small amount of **Copper(II) acetylacetonate** (as a solid or a solution in a suitable solvent) is applied topically to the surface of the tissue.
- **Exposure:** The tissue is exposed to the test substance for a defined period (e.g., 60 minutes).
- **Rinsing and Post-Incubation:** The test substance is thoroughly rinsed from the tissue surface, and the tissue is incubated in fresh medium for a post-exposure period (e.g., 42 hours).

- **Viability Assessment:** Cell viability is determined using a colorimetric assay, such as the MTT assay. The amount of colored formazan produced is proportional to the number of viable cells.
- **Classification:** The substance is classified as a skin irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to a negative control.

Acute Oral Toxicity Testing (Based on OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

Methodology:

- **Animal Selection:** A small number of animals (typically rats, one sex per test) are used.
- **Dose Administration:** A single dose of **Copper(II) acetylacetonate**, dissolved or suspended in a suitable vehicle, is administered by gavage. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** The animals are observed for signs of toxicity and mortality for up to 14 days.
- **Step-wise Dosing:** The dosing of subsequent animals depends on the outcome of the previously dosed animal. If an animal survives, the next animal is dosed at a higher fixed level. If an animal dies, the next is dosed at a lower level.
- **Classification:** The substance is classified into a toxicity category based on the observed mortality at specific dose levels.

Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial to minimize exposure and ensure safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^{[1][2]}

- Avoid contact with skin and eyes.[2]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[1][2][4]
- Wash hands thoroughly after handling.[1][2]
- Avoid generating dust during handling.[1][2]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents.
- Store locked up.[2]

Emergency Procedures

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[1][2]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately.[1][2]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas.[1][2]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid creating dust.[2]

Firefighting Measures

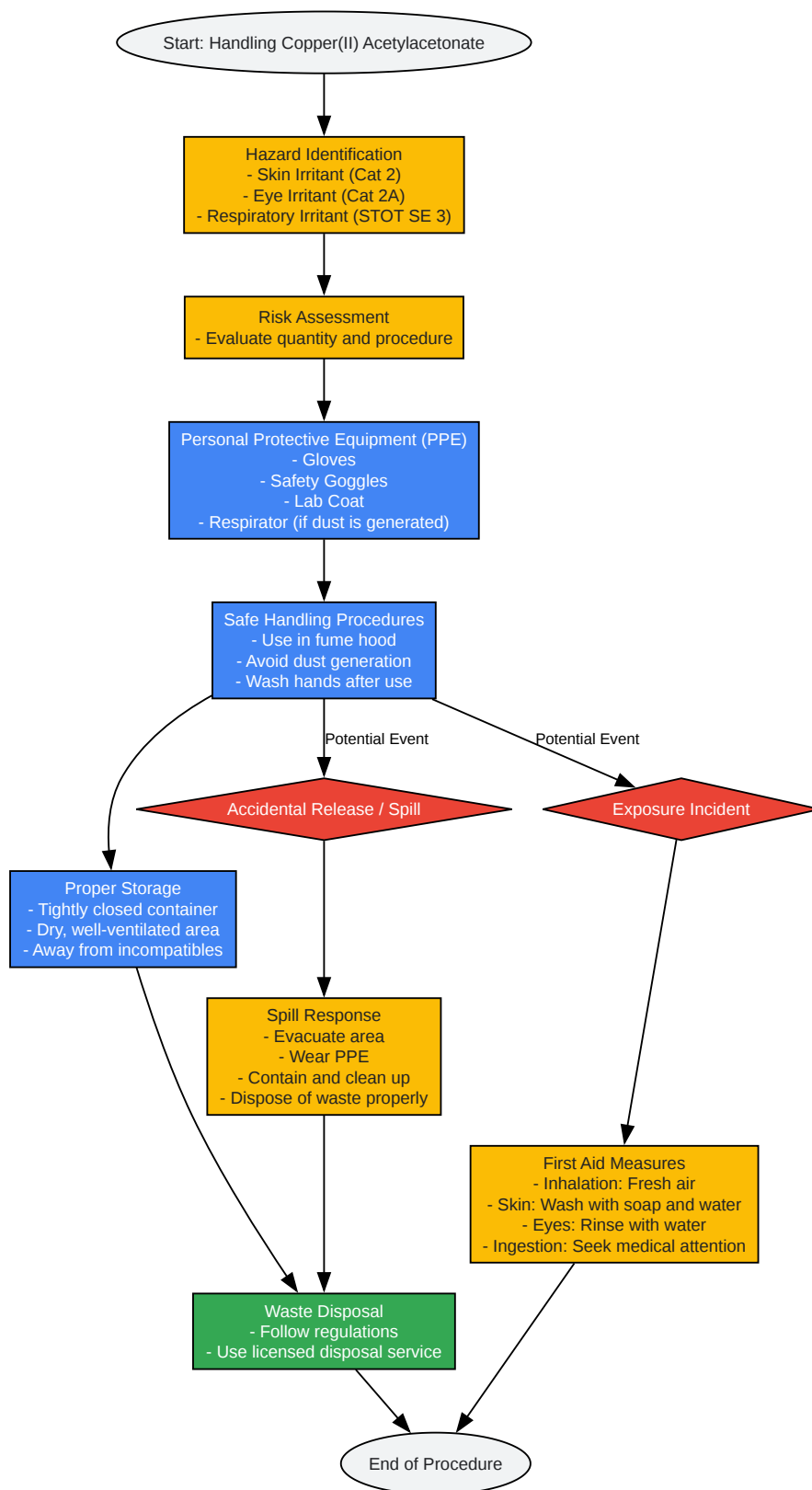
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Hazardous decomposition products include carbon monoxide, carbon dioxide, and copper oxides.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [1][2]

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.[2]

Visualization of Safety Procedures

The following diagram illustrates the logical workflow for the safe handling of **Copper(II) acetylacetonate**, from initial assessment to emergency response.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and emergency response for **Copper(II) acetylacetonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [geneseo.edu](https://www.geneseo.edu) [[geneseo.edu](https://www.geneseo.edu)]
- 3. Copper(II) acetylacetonate | C₁₀H₁₄CuO₄ | CID 13669119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 5. Copper(II) acetylacetonate - Wikipedia [en.wikipedia.org]
- 6. [labmat.ca](https://www.labmat.ca) [[labmat.ca](https://www.labmat.ca)]
- 7. [americanelements.com](https://www.americanelements.com) [[americanelements.com](https://www.americanelements.com)]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Safety and Handling of Copper(II) Acetylacetonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075927#safety-and-handling-precautions-for-copper-ii-acetylacetonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com